

Unveiling the Physicochemical Landscape of p-Methoxybenzyl Methyl Ether: A Technical Guide

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Compound of Interest

Compound Name: 1-methoxy-4-(methoxymethyl)benzene

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This technical guide provides a comprehensive overview of the core physical properties of p-methoxybenzyl methyl ether, an organic compound of significant interest to researchers, scientists, and professionals in the field of drug development. This document outlines key physicochemical parameters, details established experimental protocols for their determination, and presents a visual representation of a common synthetic pathway.

Core Physical Properties

p-Methoxybenzyl methyl ether, also known as 4-(methoxymethyl)anisole, is a colorless to almost colorless clear liquid.^{[1][2]} A summary of its key physical properties is presented in the table below, providing a consolidated resource for laboratory and research applications.

Physical Property	Value
Molecular Formula	C ₉ H ₁₂ O ₂
Molecular Weight	152.19 g/mol [2] [3] [4]
Boiling Point	226 °C [1]
Density (Specific Gravity at 20/20 °C)	1.04 [1]
Refractive Index	1.51 [1]
Melting Point	Not available in the searched resources.
Solubility	Soluble in organic solvents. [5]

Experimental Protocols for Property Determination

The following sections detail the standard experimental methodologies for determining the key physical properties of liquid organic compounds like p-methoxybenzyl methyl ether.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and effective method for its determination is the Thiele tube method.[\[6\]](#)[\[7\]](#)

Procedure:

- A small amount of the liquid is placed in a small test tube.
- A capillary tube, sealed at one end, is placed inverted into the test tube containing the liquid.
- The test tube is attached to a thermometer and heated in a Thiele tube containing a high-boiling point liquid, such as mineral oil.[\[6\]](#)[\[7\]](#)
- The apparatus is heated gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is discontinued when a steady stream of bubbles is observed.

- The temperature at which the liquid begins to enter the capillary tube upon cooling is recorded as the boiling point.[6]

Determination of Density

The density of a liquid is its mass per unit volume. It is a fundamental physical property that can be determined with high accuracy.[8][9]

Procedure:

- An empty, dry graduated cylinder is weighed on an analytical balance.[8][10]
- A known volume of the liquid (e.g., 10 mL) is carefully transferred into the graduated cylinder. The volume is read from the bottom of the meniscus.[10]
- The graduated cylinder containing the liquid is reweighed.
- The mass of the liquid is calculated by subtracting the mass of the empty graduated cylinder from the mass of the cylinder with the liquid.[9]
- The density is calculated by dividing the mass of the liquid by its volume.[9] The temperature at which the measurement is taken should always be recorded as density is temperature-dependent.[8]

Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how light propagates through that medium. It is a characteristic property and can be measured using a refractometer.[11]

Procedure:

- The refractometer is calibrated using a standard liquid with a known refractive index, such as distilled water.
- A few drops of the liquid sample are placed on the prism of the refractometer.[11]
- The prism is closed and the light source is adjusted to illuminate the scale.

- The eyepiece is focused until a sharp boundary line between the light and dark regions is visible.
- The position of the boundary line on the scale is read to obtain the refractive index of the liquid.^[11] The temperature should be controlled and recorded as the refractive index is temperature-dependent.

Determination of Solubility

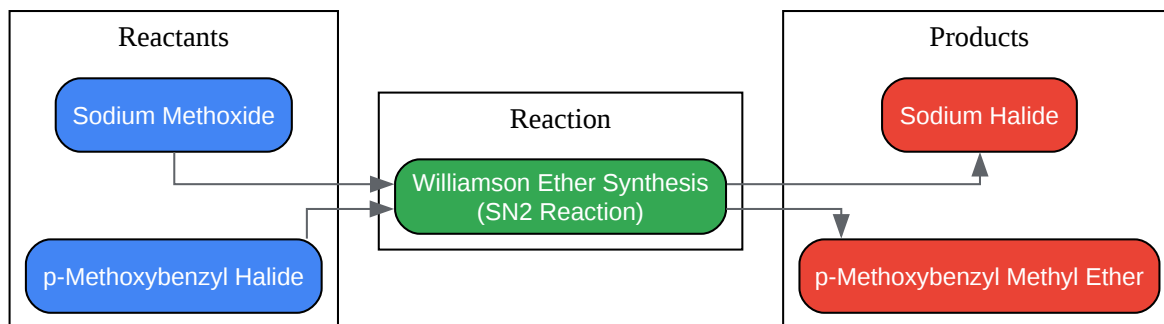
Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. A qualitative assessment of solubility in various solvents is crucial for many applications.^{[12][13]}

Procedure:

- Approximately 0.1 mL of the liquid solute is added to a test tube containing about 1 mL of the solvent (e.g., water, ethanol, diethyl ether).
- The mixture is agitated vigorously.
- Observation is made to see if the liquid forms a homogeneous solution with the solvent.
- If the liquid dissolves, it is recorded as soluble in that solvent. If it forms a separate layer or a cloudy suspension, it is recorded as insoluble. This process is repeated with a range of different solvents.

Synthesis of p-Methoxybenzyl Methyl Ether

One common method for the synthesis of ethers is the Williamson ether synthesis. A plausible synthetic route for p-methoxybenzyl methyl ether involves the reaction of a p-methoxybenzyl halide with a methoxide salt. The following diagram illustrates the logical workflow of this synthesis.



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Caption: Williamson Ether Synthesis of p-Methoxybenzyl Methyl Ether.

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